

Personal protective equipment for handling Fsllyr-NH2

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Compound of Interest

Compound Name: Fsllyr-NH2

Cat. No.: B10766424

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Essential Safety and Handling Guide for Fsllyr-NH2

This document provides immediate safety, handling, and disposal guidance for researchers, scientists, and drug development professionals working with **Fsllyr-NH2**, a protease-activated receptor 2 (PAR2) inhibitor. The following information is compiled from commercially available data sheets to ensure laboratory safety and proper logistical planning.

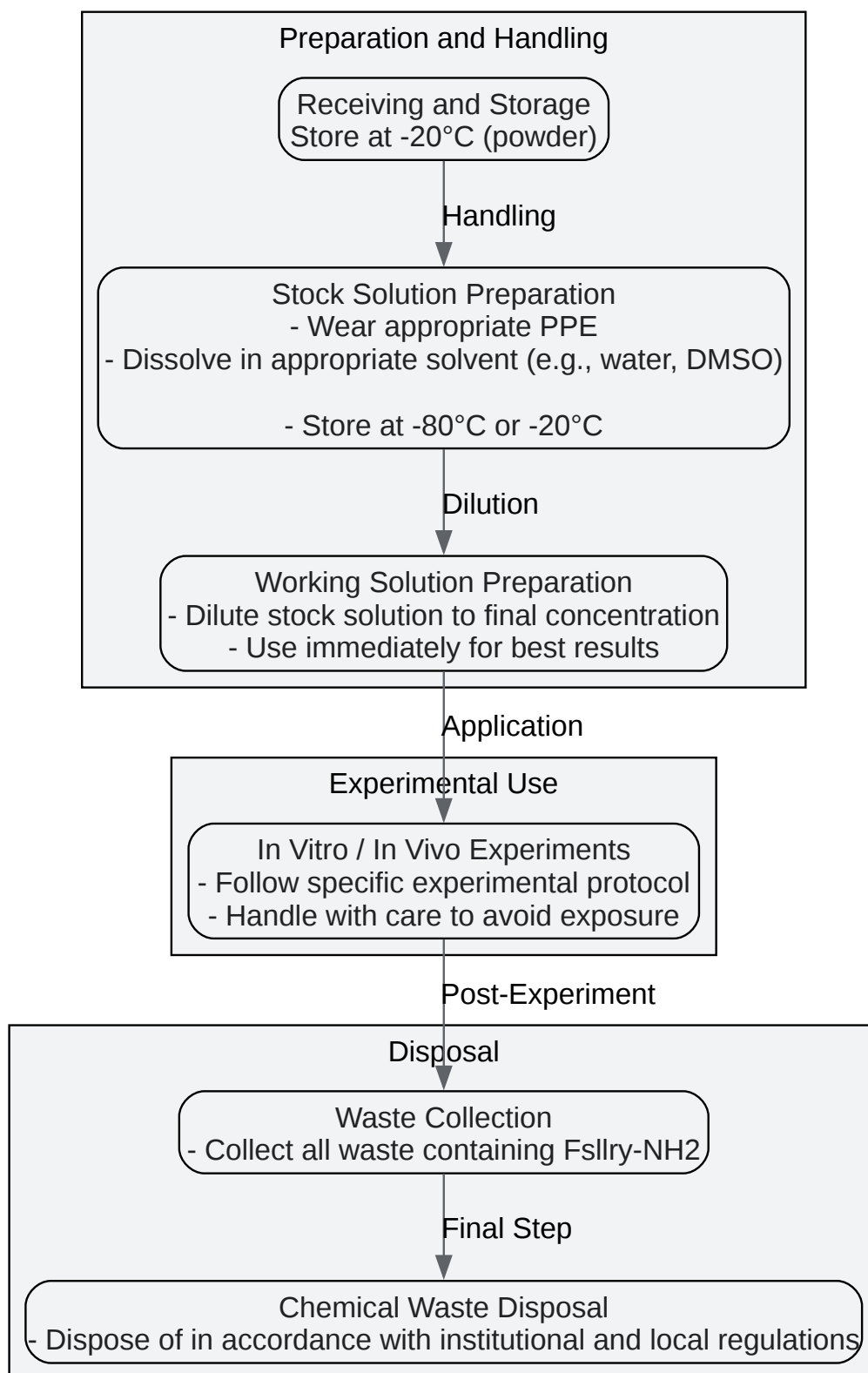
Personal Protective Equipment and Safety Data Summary

While a comprehensive Safety Data Sheet (SDS) is not publicly available, the following table summarizes essential safety and handling information based on supplier data. It is imperative to handle **Fsllyr-NH2** in a well-ventilated area, wearing appropriate personal protective equipment (PPE).

Parameter	Recommendation	Source
CAS Number	245329-02-6	[1][2]
Molecular Formula	C39H60N10O8	[2]
Molecular Weight	796.97 g/mol	
Appearance	Lyophilized powder	[3]
Purity	≥95% (HPLC)	
Solubility	Soluble to 1 mg/ml in water. Soluble in DMSO.	[3]
Storage (Powder)	Store at -20°C.	
Storage (Stock Solution)	-80°C for 6 months; -20°C for 1 month. Keep sealed, away from moisture and light.	[1][4]
Primary Route of Exposure	Inhalation, ingestion, skin/eye contact.	General chemical handling precaution
Recommended PPE	Safety glasses, chemical-resistant gloves, lab coat.	General chemical handling precaution

Experimental Workflow for Handling FslIry-NH2

The following diagram outlines the standard operational workflow for handling **FslIry-NH2** in a laboratory setting, from receipt of the compound to its experimental use and subsequent disposal.



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Fsllyr-NH2 Handling Workflow

Disposal Plan

Unused **Fsllry-NH2** and any materials contaminated with it should be treated as chemical waste.

Procedural Steps for Disposal:

- Segregation: Collect all waste materials containing **Fsllry-NH2**, including unused solutions, contaminated vials, pipette tips, and gloves, in a designated and clearly labeled chemical waste container.
- Containerization: Ensure the waste container is appropriate for chemical waste, is properly sealed, and is stored in a designated secondary containment area to prevent spills.
- Labeling: Clearly label the waste container with "Chemical Waste" and list the contents, including "**Fsllry-NH2**" and any solvents used.
- Institutional Protocol: Follow your institution's specific procedures for the collection and disposal of chemical waste. Contact your institution's Environmental Health and Safety (EHS) department for detailed guidance.
- Regulatory Compliance: Ensure that all disposal practices comply with local, state, and federal regulations for hazardous waste disposal.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. FSLLRY-NH2 Datasheet DC Chemicals [dcchemicals.com]
- 3. selleckchem.com [selleckchem.com]
- 4. medchemexpress.com [medchemexpress.com]

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